

# Application Note: Quantitative Analysis of Tylosin in Egg Samples by LC-MS/MS

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## Compound of Interest

Compound Name: Tylosin

Cat. No.: B014870

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## Introduction

**Tylosin** is a macrolide antibiotic widely used in veterinary medicine to treat infections in poultry. [1] Its use can lead to residue accumulation in eggs, posing potential health risks to consumers. Regulatory bodies, such as the European Union, have established Maximum Residue Limits (MRLs) for **tylosin** in eggs, which are set at 200 µg/kg. [2][3][4] This application note details a sensitive and selective method for the quantitative analysis of **tylosin** residues in whole egg samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The described method is based on a liquid-liquid extraction procedure followed by LC-MS/MS analysis, providing high recovery and precision. [2]

## Experimental Workflow



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Figure 1. Overall workflow for the quantitative analysis of **tylosin** in egg samples.

## Protocols

### 1. Sample Preparation: Liquid-Liquid Extraction

This protocol is adapted from the method described by Hamscher et al. (2006).

- Homogenization: Homogenize whole eggs to ensure a uniform sample matrix.
- Weighing: Weigh 2.0 g of the homogenized egg sample into a 50 mL polypropylene centrifuge tube.
- Extraction:
  - Add 10 mL of citrate buffer (pH 5.0).
  - Add 20 mL of acetonitrile.
  - Vortex the mixture vigorously for 1 minute.
- Centrifugation: Centrifuge the sample at 4000 rpm for 10 minutes at 4°C.
- Supernatant Collection: Transfer the acetonitrile (upper) layer to a new tube.
- Evaporation: Evaporate the collected supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried residue in 1.0 mL of the initial mobile phase (e.g., a mixture of 0.5% formic acid in water and acetonitrile).
- Filtration: Filter the reconstituted sample through a 0.22 µm syringe filter into an LC vial for analysis.

### 2. LC-MS/MS Analysis

The following conditions are a representative example for the analysis of **tylosin**.

Table 1: LC-MS/MS Instrumental Conditions

Parameter	Condition
LC System	Agilent 1200 Series or equivalent
Column	Reversed-phase C18 column (e.g., 150 mm x 4.6 mm, 5 µm)
Mobile Phase A	0.5% Formic acid in Water
Mobile Phase B	Acetonitrile
Gradient Elution	A time-programmed gradient can be optimized. A typical starting point is 90% A, ramping to 10% A over 10 minutes.
Flow Rate	1.0 mL/min (with a 1:10 split before the mass spectrometer)
Column Temperature	23°C
Injection Volume	20 µL
Mass Spectrometer	Triple Quadrupole Mass Spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
Monitored Ion (Precursor)	m/z 916.5
MS/MS Transitions (MRM)	Specific product ions should be determined by direct infusion of a tylosin standard.
Collision Energy (CE)	Optimized for the specific instrument and transitions.

### Method Validation and Performance

Method validation should be performed according to guidelines such as those from the European Commission Decision 2002/657/EC.

Table 2: Summary of Method Validation Parameters

Parameter	Result
Linearity ( $R^2$ )	> 0.99
Concentration Range	1.0 - 400 $\mu\text{g/kg}$
Recovery	> 82%
Precision (RSD)	1.5 - 11.0%
Limit of Quantification (LOQ)	Can be established based on signal-to-noise ratios, typically in the low $\mu\text{g/kg}$ range. Some methods report LOQs as low as 1 $\mu\text{g/kg}$ .
Specificity	No significant interfering peaks observed in blank egg samples.

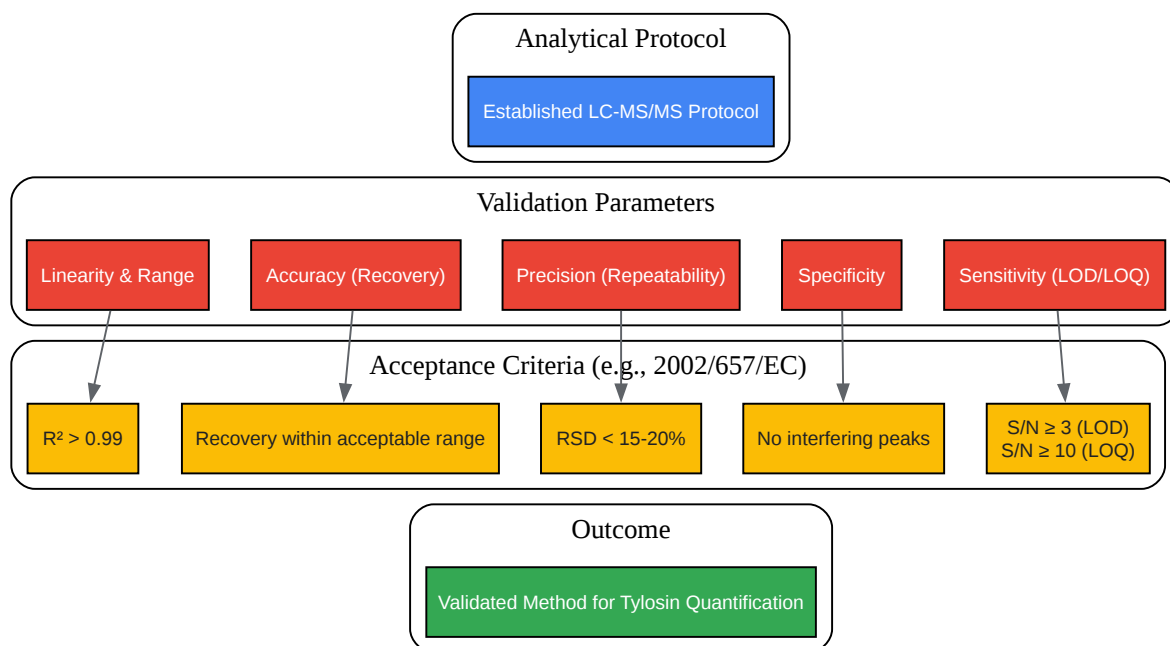
The recovery of **tylosin** from spiked egg samples at concentrations ranging from 1.0 to 400  $\mu\text{g/kg}$  was found to be greater than 82%, with relative standard deviations between 1.5% and 11.0%.

#### Data Presentation

Table 3: Example Quantification Data for **Tylosin** in Spiked Egg Samples

Spiked Concentration ( $\mu\text{g/kg}$ )	Measured Concentration ( $\mu\text{g/kg}$ )	Recovery (%)	RSD (%) (n=3)
1.0	0.9	90	8.5
10.0	9.5	95	5.2
100.0	98.2	98.2	3.1
200.0 (MRL)	195.4	97.7	2.5
400.0	388.9	97.2	1.8

#### Logical Relationship Diagram



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## References

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